

Adenosylcobalamin Reference Standard: A Technical Guide

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Compound of Interest

Compound Name: Adenosylcobalamin (Standard)

Cat. No.: B15557631

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the critical quality attributes and analytical methodologies detailed in a typical Certificate of Analysis (CoA) for an Adenosylcobalamin reference standard. Adenosylcobalamin, also known as Coenzyme B12, is a biologically active form of Vitamin B12 and serves as a crucial cofactor for various enzymatic reactions in the body.^{[1][2][3]} Its accurate quantification and qualification are paramount in research and pharmaceutical development.

Quantitative Data Summary

The following tables summarize the key quantitative specifications for a representative Adenosylcobalamin reference standard, compiled from various supplier and pharmacopeial data.^{[4][5][6]}

Table 1: Identity and Physicochemical Properties

Parameter	Specification
Chemical Name	5,6-dimethylbenzimidazolyl-5'-deoxyadenosylcobalamin
Synonyms	Cobamamide, Coenzyme B12, AdoCbl
CAS Number	13870-90-1
Molecular Formula	C ₇₂ H ₁₀₀ CoN ₁₈ O ₁₇ P
Molecular Weight	1579.6 g/mol [4][7]
Appearance	Dark red crystals or crystalline powder[5][8]
Solubility	Sparingly soluble in water, practically insoluble in acetone and ether.[8]

Table 2: Purity and Impurity Profile

Test	Method	Specification
Assay (on anhydrous basis)	HPLC	96.0% - 102.0%[6]
Chromatographic Purity	HPLC	>98%[1][4]
Related Substances	HPLC	To be reported
Water Content	Karl Fischer Titration	To be reported
Residual Solvents	GC-HS	To be reported

Experimental Protocols

Detailed methodologies for the key analytical tests are outlined below. These protocols are based on established pharmacopeial methods and scientific literature.

High-Performance Liquid Chromatography (HPLC) for Assay and Purity

This method is used to determine the potency of the Adenosylcobalamin standard and to separate and quantify any related substances or impurities.

- Instrumentation: A standard HPLC system equipped with a UV-Vis detector.
- Column: A reversed-phase C18 column (e.g., 4.6 mm x 250 mm, 5 μ m particle size) is commonly used.[9]
- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol).[9]
- Flow Rate: Typically 1.0 mL/min.[9]
- Column Temperature: Maintained at a constant temperature, for instance, 35°C.[9]
- Detection: UV detection at a specific wavelength, often around 361 nm, where cobalamins exhibit significant absorbance.
- Sample Preparation: The Adenosylcobalamin standard is accurately weighed and dissolved in a suitable solvent, typically the mobile phase or water.
- Procedure: A known volume of the sample solution is injected into the HPLC system. The retention time and peak area of the Adenosylcobalamin peak are compared to those of a certified reference standard for quantification. Impurities are identified and quantified based on their relative retention times and peak areas.

UV-Vis Spectroscopy for Identification

UV-Vis spectroscopy provides a characteristic absorption spectrum for Adenosylcobalamin, which can be used for identification purposes.

- Instrumentation: A calibrated UV-Vis spectrophotometer.
- Solvent: The sample is dissolved in a suitable solvent, such as water or a specified buffer.
- Procedure: The absorption spectrum of the sample solution is recorded over a specific wavelength range (e.g., 200-600 nm). The spectrum should exhibit maxima at characteristic

wavelengths for Adenosylcobalamin. The UV-visible spectrum of Adenosylcobalamin is very similar to that of free AdoCbl.[10]

Mass Spectrometry (MS) for Identity Confirmation

Mass spectrometry is a powerful technique for confirming the molecular weight and structure of Adenosylcobalamin.

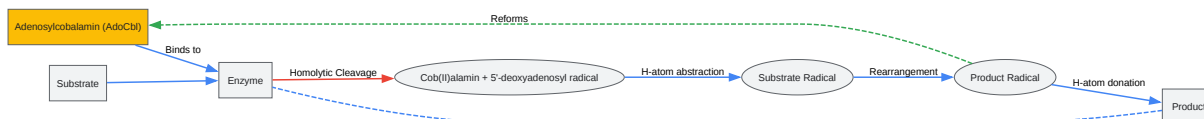
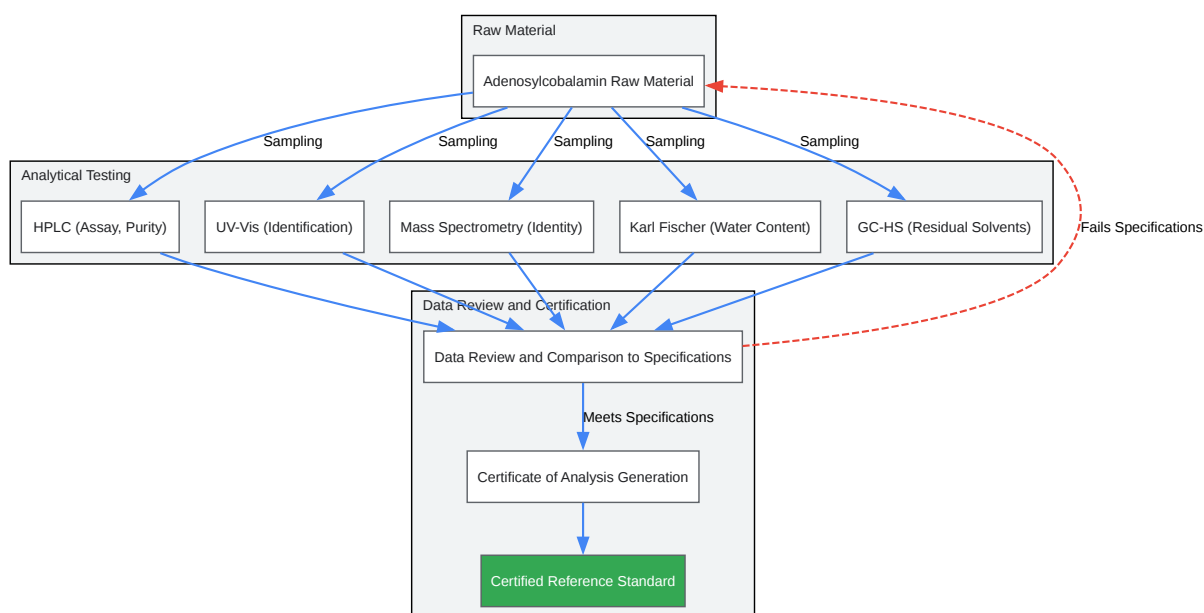
- **Instrumentation:** A mass spectrometer, often coupled with a liquid chromatography system (LC-MS).
- **Ionization Technique:** Electrospray ionization (ESI) is commonly used for large molecules like Adenosylcobalamin.
- **Procedure:** The sample is introduced into the mass spectrometer, and the mass-to-charge ratio (m/z) of the molecular ion is measured. The observed molecular weight should conform to the theoretical molecular weight of Adenosylcobalamin.[4] The mass of adenosylcobalamin is 1579.58 m/z .[11]

Visualizations

Quality Control Workflow for Adenosylcobalamin

Standard Certification

The following diagram illustrates the typical workflow for the quality control and certification of an Adenosylcobalamin reference standard.



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